

Technical Support Center: RS102895 Hydrochloride

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Compound of Interest

Compound Name: RS102895 hydrochloride

Cat. No.: B1591295

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **RS102895 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **RS102895 hydrochloride**?

A1: The recommended solvent for creating a stock solution of **RS102895 hydrochloride** is Dimethyl Sulfoxide (DMSO).^[1] It is advisable to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by the hygroscopic nature of DMSO.^{[2][3]}

Q2: What is the expected solubility of **RS102895 hydrochloride** in DMSO?

A2: The reported solubility in DMSO varies between different suppliers, but it is generally high. Reported concentrations range from 30 mg/mL to 175 mg/mL.^{[1][2][4]} For specific batch information, it is always best to refer to the Certificate of Analysis provided by the supplier.

Q3: My **RS102895 hydrochloride** is not dissolving completely in DMSO, even at a concentration that is reported to be soluble. What should I do?

A3: If you are experiencing difficulty dissolving **RS102895 hydrochloride** in DMSO, you can try the following troubleshooting steps:

- Gentle Warming: Warm the solution to 37°C or up to 60°C.^[2]

- Sonication: Use an ultrasonic bath to aid dissolution.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.
- Fresh DMSO: Ensure you are using a fresh, unopened bottle of anhydrous DMSO.

Q4: Can I dissolve **RS102895 hydrochloride** in aqueous buffers like PBS?

A4: **RS102895 hydrochloride** has very low solubility in water and aqueous buffers like PBS.[\[1\]](#)
[\[3\]](#) Direct dissolution in these solvents is not recommended. For experiments requiring an aqueous solution, it is necessary to first prepare a concentrated stock solution in DMSO and then dilute it into the aqueous buffer. Be aware that precipitation may occur at higher concentrations. One supplier notes a solubility of 0.3 mg/mL in a 1:2 mixture of DMSO:PBS (pH 7.2).[\[1\]](#)

Q5: I am observing precipitation when I dilute my DMSO stock solution into my aqueous experimental medium. How can I prevent this?

A5: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution. To mitigate this, consider the following:

- Lower the final concentration: The final concentration in your aqueous medium may be above the solubility limit. Try using a more diluted solution.
- Use a surfactant or co-solvent: For in vivo studies, formulations often include co-solvents like PEG300 and surfactants like Tween-80 to improve solubility and prevent precipitation.[\[2\]](#)[\[3\]](#)
[\[5\]](#)
- Stepwise dilution: Add the DMSO stock to the aqueous solution slowly while vortexing to ensure rapid mixing and minimize localized high concentrations that can lead to precipitation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
RS102895 hydrochloride powder is clumpy or difficult to weigh.	The compound may be hygroscopic.	Store the compound in a desiccator. Handle it in a low-humidity environment if possible.
Incomplete dissolution in DMSO.	Concentration is too high for the specific batch or the DMSO has absorbed water.	Use fresh, anhydrous DMSO. Aid dissolution by gentle warming (37-60°C) and/or sonication. [2] [4]
Precipitation occurs upon dilution into aqueous media.	The final concentration exceeds the aqueous solubility limit.	Decrease the final concentration. Add the DMSO stock to the aqueous solution slowly while vortexing. Consider using a formulation with co-solvents and/or surfactants for in vivo applications. [2] [3] [5]
Variability in experimental results.	Inconsistent dissolution of the compound leading to inaccurate concentrations. The compound may have degraded.	Ensure complete dissolution before use. Prepare fresh stock solutions regularly and store them properly at -20°C or -80°C for long-term storage, protected from light. [2] [3] For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use. [3]
Unexpected biological effects.	Off-target activity of the compound.	Be aware that RS102895 also inhibits α 1A, α 1D, and 5-HT1A receptors. [4] Design experiments with appropriate controls to account for potential off-target effects.

Quantitative Data Summary

The following table summarizes the reported solubility of **RS102895 hydrochloride** in various solvents.

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source(s)
DMSO	30 - 175	70.3 - 409.9	[1] [2] [3] [4] [5]
DMF	25	58.6	[1]
Ethanol	2 - 50	4.7 - 117.1	[1] [2]
Water	< 0.1 (insoluble)	-	[3]
DMSO:PBS (pH 7.2) (1:2)	0.3	0.7	[1]

Molecular Weight of **RS102895 Hydrochloride**: 426.86 g/mol [\[4\]](#)

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

- Weighing: Accurately weigh out 21.34 mg of **RS102895 hydrochloride** powder.
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly.
- Aiding Dissolution: If necessary, gently warm the solution to 37°C and/or sonicate in an ultrasonic water bath until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light.[\[2\]](#)[\[3\]](#)

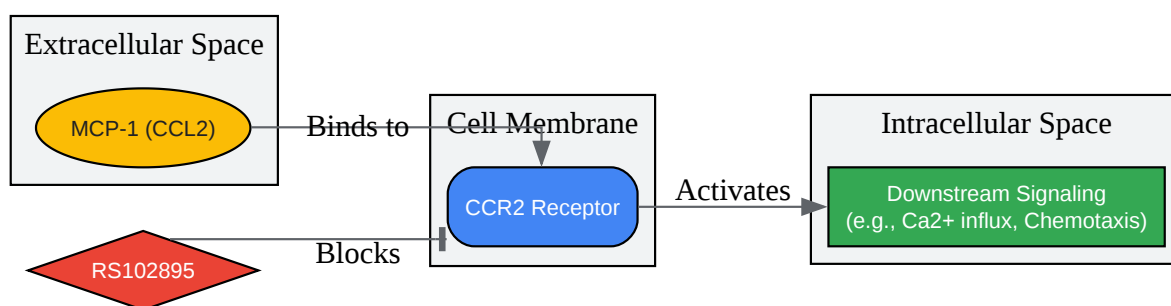
Protocol 2: Preparation of a Formulation for In Vivo Administration

This protocol is adapted from formulations provided by suppliers for animal studies.[\[2\]](#)[\[3\]](#)[\[5\]](#)

- Prepare a concentrated stock solution in DMSO: For example, prepare a 25 mg/mL stock solution.
- Prepare the vehicle: The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Mixing Procedure (for 1 mL final volume): a. To 400 μ L of PEG300, add 100 μ L of the 25 mg/mL DMSO stock solution and mix thoroughly. b. Add 50 μ L of Tween-80 and mix until the solution is homogeneous. c. Add 450 μ L of saline and vortex to obtain a clear solution.
- Administration: It is recommended to prepare this working solution fresh on the day of the experiment.^[3]

Visualizations

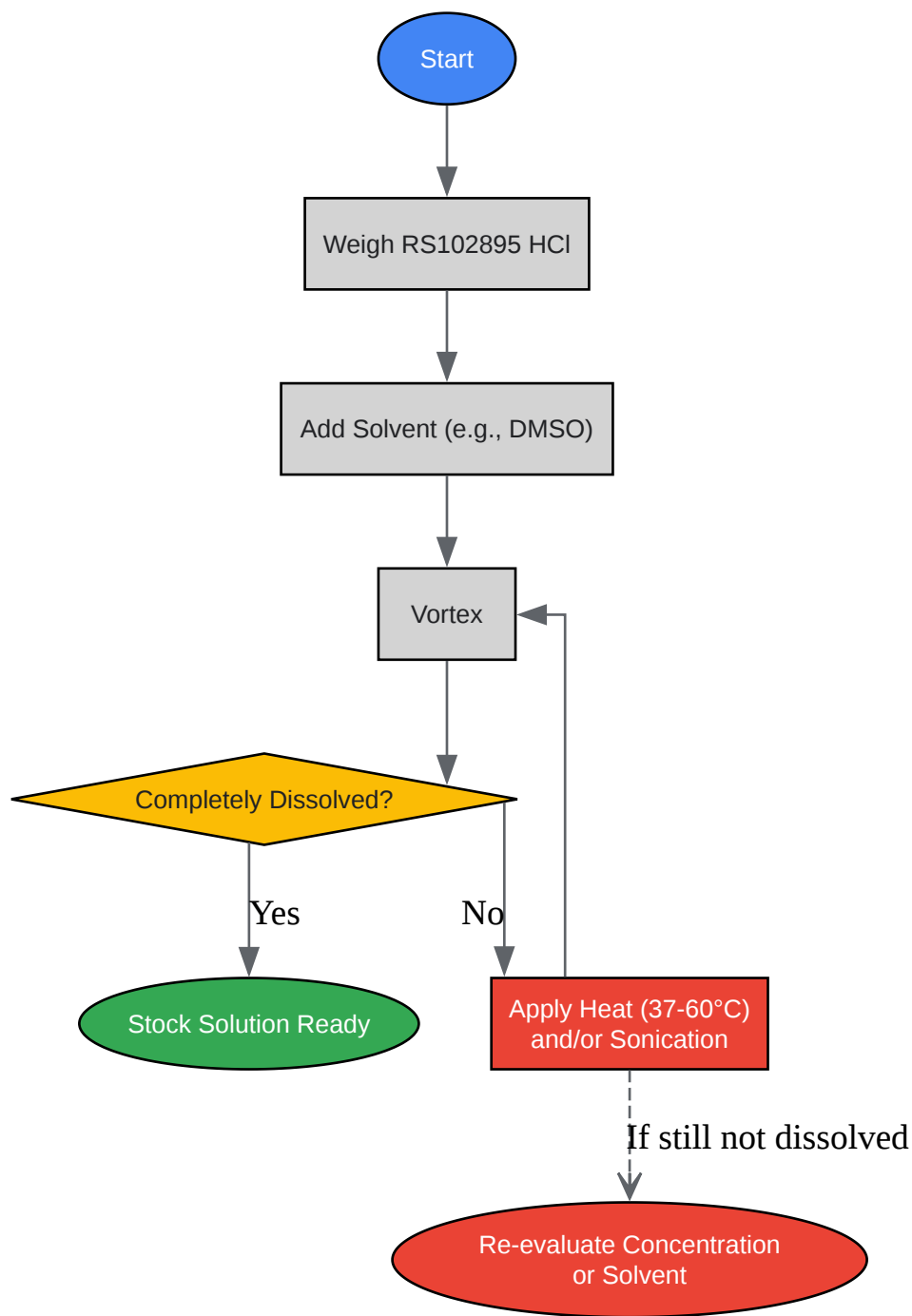
Signaling Pathway of CCR2 Antagonism by RS102895



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Caption: RS102895 blocks the binding of MCP-1 (CCL2) to the CCR2 receptor, inhibiting downstream signaling.

Experimental Workflow for Testing RS102895 Solubility



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Caption: A stepwise workflow for dissolving **RS102895 hydrochloride**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. abmole.com [abmole.com]
- 5. RS102895 hydrochloride | 5-HT Receptor | CCR | TargetMol [targetmol.com]
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